

Dracorhodin perchlorate solvent toxicity DMSO alternative

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Compound Focus: Dracorhodin perchlorate

Cat. No.: S526617

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Dracorhodin Perchlorate: Basic Properties and Handling

Here is a summary of the key physicochemical and handling information for DP to inform your experimental planning.

Property	Specification	Source / Citation
Chemical Name	Dracorhodin perchlorate; 5-methoxy-6-methyl-2-phenylchromenylium-7-ol;perchlorate	[1]
CAS Number	125536-25-6	[1]
Molecular Formula	$C_{17}H_{15}O_3^+ \cdot ClO_4^-$	[1]
Molecular Weight	366.05 g/mol (theoretical exact mass)	[1]
Appearance	Yellow to orange solid powder	[1]
Purity	≥98%	[1]
Solubility in DMSO	~100 mg/mL (~272.67 mM)	[1]

Property	Specification	Source / Citation
Standard Stock Solution	Often dissolved in DMSO to make a primary stock solution (e.g., 500 µg/mL).	[2] [3]
In-vitro Working Concentration	Final DMSO concentration typically kept below 0.01% - 1% to avoid cytotoxicity.	[4] [3]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years. Store in a sealed environment, protected from moisture.	[1]
Storage (Solution)	-80°C for 6 months; -20°C for 1 month. Avoid repeated freeze-thaw cycles.	[1]

DMSO as a Solvent: Challenges and Considerations

While DMSO is a standard solvent, several factors must be controlled to prevent experimental artifacts.

- **Cytotoxicity and Antimicrobial Effects:** DMSO itself can exert biological effects. Guidelines from EUCAST and CLSI recommend that its concentration in cell-based or antimicrobial assays **should not exceed 1%** to avoid interference, such as inhibiting bacterial growth or affecting cell viability [5].
- **Protein Interaction:** A recent 2025 study demonstrates that DMSO can bind with low affinity to protein targets like human Nerve Growth Factor (hNGF). While it did not significantly alter hNGF's secondary structure or receptor binding in this case, the study highlights that such solvent-protein interactions are a critical consideration in drug discovery that can potentially influence experimental outcomes [6] [7].

Cyrene: A Green Alternative Solvent

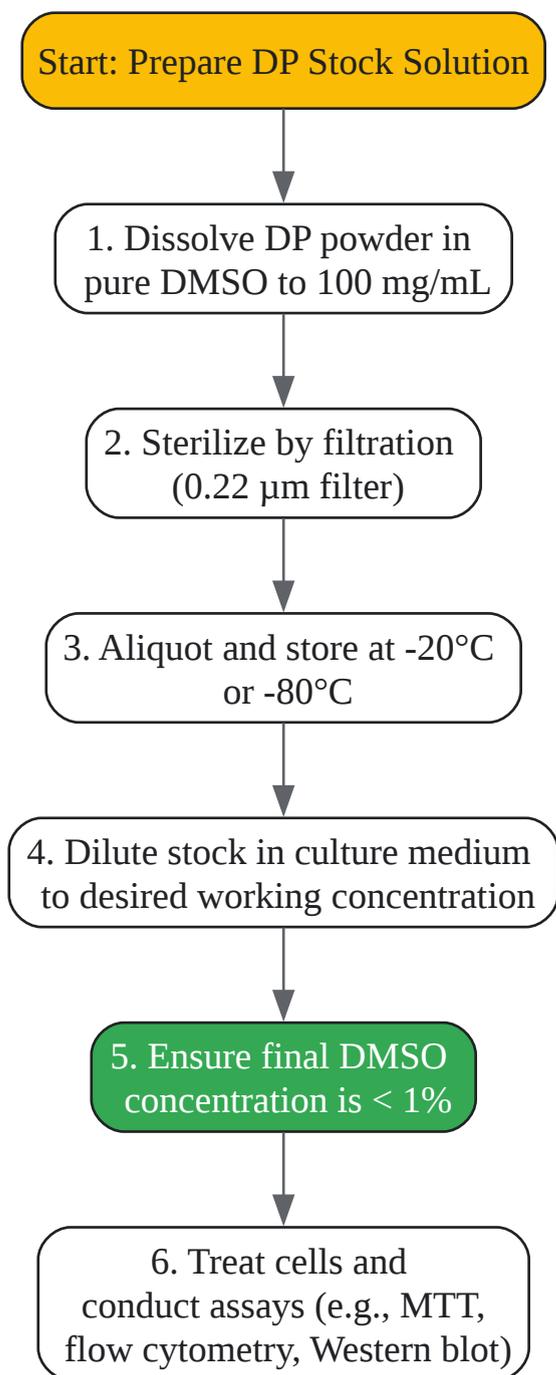
For certain applications, particularly in antimicrobial discovery, Cyrene (dihydrolevoglucosenone) has emerged as a promising bio-based, non-toxic alternative to DMSO [8].

The table below compares the two solvents for your assessment.

Feature	Dimethyl Sulfoxide (DMSO)	Cyrene (Dihydrolevoglucosenone)
Source	Petroleum-derived	Derived from waste cellulosic biomass
Toxicity Profile	Well-known; cytotoxic at high concentrations.	Reported to have low toxicity.
Antimicrobial Effect	Yes, at higher concentrations.	Yes, at higher concentrations. Bactericidal effect observed at 100%, requiring dilution to 5% or lower to avoid interference.
Solvation Power	Excellent, broad-spectrum.	Comparable to DMSO for many drug-like compounds.
Key Advantage	Universal solvent, well-established protocols.	"Green" and sustainable solvent. May be an improvement for antimicrobial drug discovery as it does not offer protection from ROS-mediated bacterial killing.
Key Limitation	Inherent bioactivity that can interfere with assays.	Maximum solubility for some compounds (e.g., Melatonin) may be limited when working at non-toxic dilutions (e.g., 4 mg/mL at 5% Cyrene). Newer solvent, less established in protocols.
Recommended Use	Standard solvent with strict concentration control (<1%).	A viable alternative, especially for antimicrobial studies. Requires validation for your specific compound and assay system.

Experimental Protocol: Using DP in Cell Culture Studies

This workflow outlines a standard method for assessing the effects of DP on cancer cells, based on published research [4] [3].



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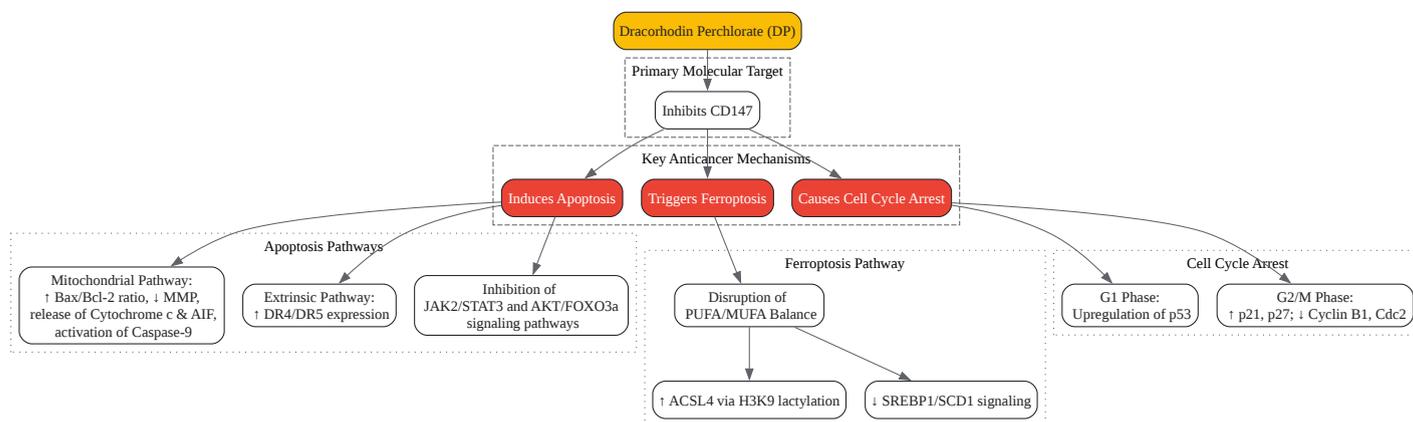
Troubleshooting Common Solvent Issues

Here are some frequently encountered problems and their solutions.

- **Unexpected cytotoxicity in control groups with solvent.**
 - **Cause:** The concentration of DMSO or Cyrene in the culture medium is too high.
 - **Solution:** Ensure the final concentration of the solvent is sufficiently low. For DMSO, this is typically $\leq 1\%$, and for Cyrene, one study found a **5%** final concentration was necessary to avoid a bactericidal effect [5]. Always include a vehicle control group treated with the same concentration of solvent.
- **DP precipitates out of solution in aqueous buffer.**
 - **Cause:** DP has limited water solubility.
 - **Solution:** Ensure the stock solution in DMSO is fully prepared first. When adding to the aqueous medium, add it slowly while vortexing or pipetting to mix thoroughly. The final solution might appear slightly turbid, but gross precipitation should be avoided.
- **Inconsistent results in protein-binding or enzymatic assays.**
 - **Cause:** Potential interference from the solvent, as DMSO can bind to proteins [6] [7].
 - **Solution:** Where possible, try to match the solvent concentration across all samples and controls exactly. Consider testing Cyrene as an alternative solvent if DMSO is suspected of directly interfering with your specific target.

Mechanisms of Action of Dracorhodin Perchlorate

To help you contextualize your experimental results, the diagram below synthesizes the key anticancer mechanisms of DP identified in recent studies. DP primarily induces **apoptosis** and **ferroptosis**, and causes **cell cycle arrest** [9] [4].



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References

1. | natural product | InvivoChem Dracorhodin perchlorate [invivochem.com]
2. Dracorhodin perchlorate induces apoptosis in primary ... [sciencedirect.com]

3. Induced Human Breast Cancer... Dracorhodin Perchlorate [medsci.org]
4. induces apoptosis and G2/M cell cycle... Dracorhodin perchlorate [spandidos-publications.com]
5. Use of Cyrene™, as an alternative to dimethyl sulfoxide, as ... [link.springer.com]
6. Unveiling the Solvent Effect: DMSO Interaction with Human ... [mdpi.com]
7. DMSO Interaction with Human Nerve Growth Factor and Its ... [pmc.ncbi.nlm.nih.gov]
8. Cyrene™ is a green alternative to DMSO as a solvent ... [pubs.rsc.org]
9. A CD147-targeted small-molecule inhibitor potentiates ... [pmc.ncbi.nlm.nih.gov]

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